

# Ethylene Glycol-13C2: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ethylene glycol-13C2

Cat. No.: B026584

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This technical guide provides essential information on **Ethylene glycol-13C2**, a stable isotope-labeled compound valuable for a range of scientific applications. Designed for researchers, scientists, and professionals in drug development, this document outlines the compound's core properties, summarizes its key applications, and presents a logical workflow for one of its common uses.

## Core Properties of Ethylene Glycol-13C2

**Ethylene glycol-13C2** is a form of ethylene glycol where the two carbon atoms have been replaced with the stable isotope carbon-13. This isotopic labeling allows for the tracking and quantification of the molecule in various experimental settings.

Property	Value	References
CAS Number	104700-12-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	$^{13}\text{C}_2\text{H}_6\text{O}_2$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	64.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Synonyms	ETHYLENE-13C2 GLYCOL, ETHYLENE GLYCOL (1,2- 13C2)	<a href="#">[1]</a> <a href="#">[2]</a>

## Applications in Research and Development

The presence of the carbon-13 isotope makes **Ethylene glycol-13C2** a versatile tool in several scientific domains. Its primary applications include:

- **Tracer in Metabolic Studies:** The stable isotope label allows researchers to trace the metabolic fate of ethylene glycol and its derivatives within biological systems.<sup>[2]</sup> This is crucial for understanding metabolic pathways and the effects of various compounds on cellular metabolism.
- **Internal Standard for Quantitative Analysis:** In analytical techniques such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS), **Ethylene glycol-13C2** can be used as an internal standard.<sup>[2]</sup> Its distinct mass allows for accurate quantification of its unlabeled counterpart in complex samples.
- **Chemical Synthesis:** It serves as an isotopically labeled cross-linker in chemical synthesis.<sup>[1]</sup> The carbon-13 label provides a means to analyze the behavior and mechanisms of chemical reactions.<sup>[1]</sup>
- **Nuclear Physics Research:** In the field of nuclear physics, it is utilized as a polarized nuclear target in scattering experiments involving intermediate energy hadrons and <sup>13</sup>C.<sup>[1]</sup>

## Methodological Overview

While specific experimental protocols are highly dependent on the research question and instrumentation, the following provides a general overview of the methodologies for key applications.

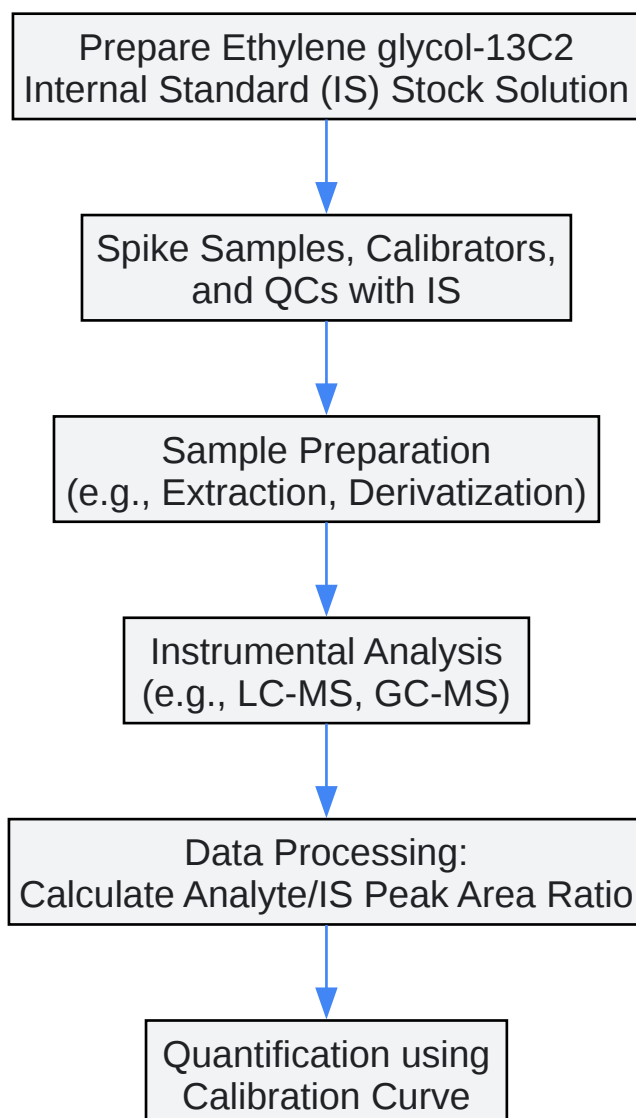
### Use as an Internal Standard in Quantitative Analysis

A common application of **Ethylene glycol-13C2** is as an internal standard for the quantification of unlabeled ethylene glycol in a sample. The general workflow for this application is as follows:

- **Standard Preparation:** A stock solution of **Ethylene glycol-13C2** with a precisely known concentration is prepared.
- **Sample Spiking:** A known volume of the internal standard stock solution is added to the experimental samples, calibration standards, and quality control samples.

- **Sample Preparation:** The samples are then processed according to the specific requirements of the analytical method (e.g., extraction, derivatization).
- **Instrumental Analysis:** The prepared samples are analyzed using an appropriate instrument, such as a GC-MS or LC-MS. The instrument is set to monitor the mass-to-charge ratio ( $m/z$ ) of both the unlabeled ethylene glycol and the  $^{13}\text{C}$ -labeled internal standard.
- **Data Analysis:** The ratio of the peak area of the analyte (unlabeled ethylene glycol) to the peak area of the internal standard (**Ethylene glycol- $^{13}\text{C}_2$** ) is calculated. This ratio is then used to determine the concentration of the analyte in the unknown samples by comparing it to a calibration curve.

The following diagram illustrates the logical workflow for using **Ethylene glycol- $^{13}\text{C}_2$**  as an internal standard.



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Workflow for using **Ethylene glycol-13C2** as an internal standard.

Disclaimer: The experimental methodologies described are for illustrative purposes only. Researchers should develop and validate specific protocols tailored to their experimental needs and available instrumentation.

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## References

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